

Essential Safety and Operational Guide for 2-Fluoro-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoro-4-nitrophenol

Cat. No.: B1220534

[Get Quote](#)

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Fluoro-4-nitrophenol**. Adherence to these protocols is essential for maintaining a safe laboratory environment.

Hazard Identification and Classification

2-Fluoro-4-nitrophenol is a hazardous substance that requires careful handling. The primary hazards are summarized below.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1][2][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1][2][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1][2][3]
Skin Irritation	Category 2	H315: Causes skin irritation.[1][2][3]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][2][3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[1][2][3]

Signal Word: Warning[1][2][3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **2-Fluoro-4-nitrophenol** to minimize exposure risk.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required. A face shield should be worn over safety glasses if there is a risk of splashing. [4] [5]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. [4] Always inspect gloves for tears or punctures before use.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned.
Respiratory Protection	Respirator	A NIOSH-approved respirator (e.g., N95 dust mask) should be used if engineering controls like a fume hood are unavailable or insufficient to control exposure to dust or aerosols. [4]
Foot Protection	Closed-Toe Shoes	Sturdy, closed-toe shoes must be worn at all times in the laboratory. [4]

Experimental Protocols: Handling and Disposal

Handling Procedure:

- Preparation: Before beginning work, ensure all required PPE is donned correctly.[\[4\]](#) The handling area, preferably a chemical fume hood, must be clean and uncluttered.[\[4\]](#)
- Dispensing: To prevent the generation of dust and aerosols, handle **2-Fluoro-4-nitrophenol** with care. Use appropriate tools, such as a spatula, for transferring the solid.

- During Use: Keep the container of **2-Fluoro-4-nitrophenol** tightly closed when not in use.[1][2][3] Avoid all direct contact with the chemical, including the inhalation of any dust or vapors.[4]
- After Handling: Thoroughly wash hands and any other exposed skin with soap and water after handling is complete.[4] Decontaminate all work surfaces and equipment used during the procedure.

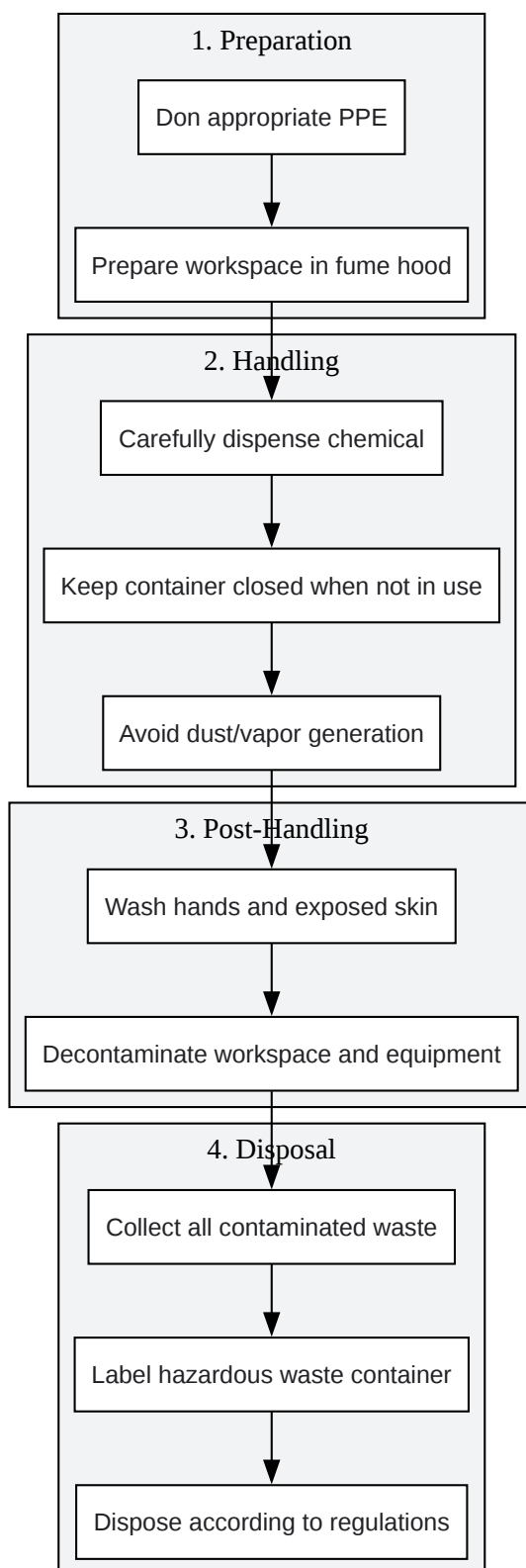
Disposal Plan:

- Waste Collection: All materials contaminated with **2-Fluoro-4-nitrophenol**, such as used gloves, empty containers, and disposable labware, must be collected in a designated and clearly labeled hazardous waste container.[4]
- Waste Segregation: Do not mix this waste with other waste streams.[6] Follow your institution's specific guidelines for the disposal of halogenated and nitrated organic compounds.
- Container Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2][3][6]

Emergency Procedures

Exposure Route	First Aid Measures
If Swallowed	Get medical help.[1][2][3] Rinse mouth.[1][2]
If on Skin	Wash with plenty of water.[1][2][3] Get medical help.[1][2] Take off contaminated clothing and wash it before reuse.[1][2][3]
If in Eyes	Rinse cautiously with water for several minutes.[1][2][3] Remove contact lenses, if present and easy to do. Continue rinsing.[1][2][3]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[1][2][3] Get medical help if you feel unwell.[1][2][3]

Workflow for Handling 2-Fluoro-4-nitrophenol



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **2-Fluoro-4-nitrophenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 403-19-0 Name: 2-Fluoro-4-nitrophenol [xixisys.com]
- 4. benchchem.com [benchchem.com]
- 5. carlroth.com:443 [carlroth.com:443]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Fluoro-4-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220534#personal-protective-equipment-for-handling-2-fluoro-4-nitrophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com